

Ethyl 1-benzyl-4,5-dioxopyrrolidine-3-carboxylate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ethyl 1-benzyl-4,5-dioxopyrrolidine-3-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **ethyl 1-benzyl-4,5-dioxopyrrolidine-3-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and organic synthesis. This document details its synthesis, chemical properties, and potential biological activities, supported by experimental protocols and data presented in a clear, structured format.

Core Compound Information

Property	Value	Source
Chemical Name	Ethyl 1-benzyl-4,5-dioxopyrrolidine-3-carboxylate	N/A
CAS Number	5336-50-5	N/A
Molecular Formula	C ₁₄ H ₁₅ NO ₄	N/A
Molecular Weight	261.27 g/mol	N/A
Canonical SMILES	CCOC(=O)C1C(=O)C(=O)N(C1)CC2=CC=CC=C2	N/A

Synthesis and Experimental Protocols

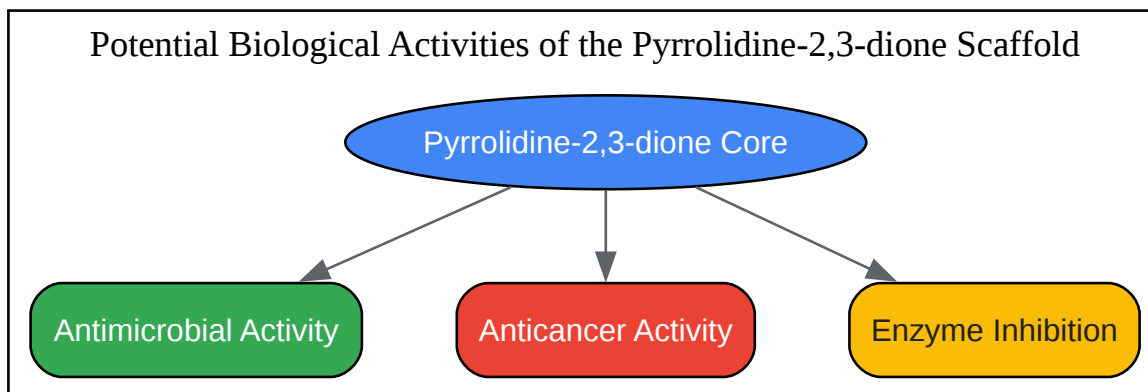
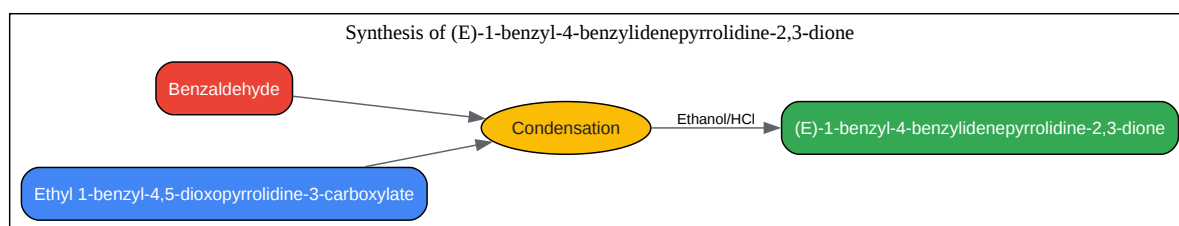
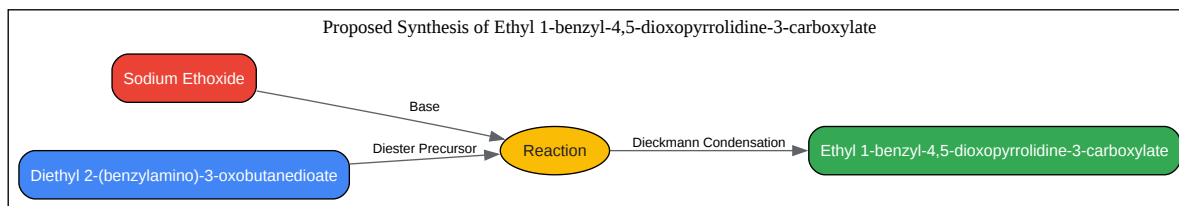
The synthesis of **ethyl 1-benzyl-4,5-dioxopyrrolidine-3-carboxylate** can be achieved through a Dieckmann condensation of a diester precursor. This intramolecular cyclization is a common and effective method for the formation of five-membered rings.

Proposed Synthesis: Intramolecular Dieckmann Condensation

A plausible route to the title compound involves the base-catalyzed intramolecular cyclization of diethyl 2-(benzylamino)-3-oxobutanedioate.

Experimental Protocol:

- Preparation of the Diester Precursor: Diethyl 2-(benzylamino)-3-oxobutanedioate can be synthesized by reacting diethyl 2-aminomalonate with benzyl bromide in the presence of a non-nucleophilic base, followed by acylation with ethyl oxalyl chloride.
- Dieckmann Condensation:
 - To a solution of sodium ethoxide (1.1 equivalents) in anhydrous ethanol at 0 °C, add a solution of diethyl 2-(benzylamino)-3-oxobutanedioate (1 equivalent) in anhydrous ethanol dropwise over 30 minutes.
 - Allow the reaction mixture to warm to room temperature and stir for 12 hours.
 - Monitor the reaction progress by thin-layer chromatography (TLC).
 - Upon completion, neutralize the reaction with a saturated aqueous solution of ammonium chloride.
 - Extract the product with ethyl acetate (3 x 50 mL).
 - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to yield **ethyl 1-benzyl-4,5-dioxopyrrolidine-3-carboxylate**.



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